

Essential Safety and Logistical Information for Handling E235 (Natamycin)

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **E235**, also known as Natamycin. The following procedural guidance is designed to ensure the safe operational use and disposal of this antifungal agent in a laboratory setting, building on a foundation of trust and value beyond the product itself.

Quantitative Data Summary

For ease of reference and comparison, the following table summarizes key quantitative data for Natamycin (**E235**).



| Parameter | Value | Reference |
|-----------------------|--|--------------|
| Chemical Name | Natamycin | [1][2][3][4] |
| Synonyms | Pimaricin, E235 | [1][2][4] |
| CAS Number | 7681-93-8 | [5][6] |
| Molecular Formula | C33H47NO13 | [4] |
| Molecular Weight | 665.74 g/mol | [4] |
| Oral LD50 (Rat) | >2000 mg/kg bw[7], 2,730 mg/kg[5] | |
| Dermal LD₅₀ (Rat) | >5050 mg/kg bw | [7] |
| Inhalation LC50 (Rat) | >2.39 mg/L (4-hour exposure) | [7] |
| GHS Classification | Not classified as a hazardous substance or mixture.[6] | |
| ADME | Minimally absorbed by the human digestive tract.[3] | _ |
| Solubility | Practically insoluble in water. [4] | _ |

Operational Plan: Handling E235 (Natamycin) Powder

This step-by-step guide outlines the procedure for the safe handling of Natamycin powder in a laboratory environment.

Pre-Handling Preparations

- Risk Assessment: Before commencing any work, conduct a thorough risk assessment for the planned experiment.
- Designated Area: All handling of Natamycin powder should occur in a designated area, such as a chemical fume hood or a powder containment hood, to minimize inhalation exposure.



- Personal Protective Equipment (PPE): All personnel must don the appropriate PPE as detailed below.
- Emergency Equipment: Ensure that a fully stocked spill kit, eyewash station, and safety shower are readily accessible.

Required Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
- Hand Protection: Wear nitrile gloves. Change gloves immediately if they become contaminated.
- Body Protection: A lab coat must be worn.
- Respiratory Protection: If handling large quantities or if there is a risk of aerosolization outside of a containment hood, a NIOSH-approved respirator may be necessary.

Handling Procedure

- Weighing:
 - Tare a clean, tared weighing vessel inside the containment hood.
 - Carefully open the Natamycin container.
 - Use a clean, dedicated spatula to transfer the desired amount of powder to the weighing vessel.
 - Avoid creating dust by handling the powder gently.
- Solubilization (if applicable):
 - If preparing a solution, add the solvent to the vessel containing the Natamycin powder slowly to avoid splashing.
 - Gently swirl or stir the mixture to dissolve the powder.
- Post-Handling:



- Securely close the Natamycin container.
- Wipe down the work surface and any equipment used with a damp cloth.
- Dispose of all contaminated materials as outlined in the disposal plan below.
- Remove PPE in the correct order to avoid cross-contamination.
- Wash hands thoroughly with soap and water.

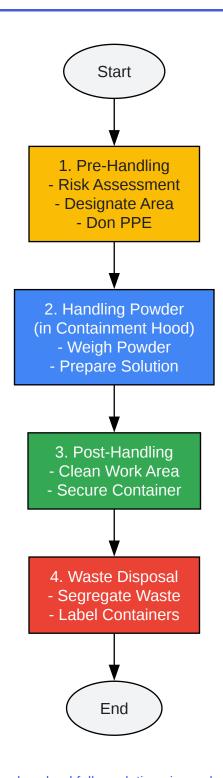
Disposal Plan

The disposal of **E235** (Natamycin) and associated contaminated materials must be conducted in accordance with local, state, and federal regulations.

- Unused Product: Unused Natamycin should be disposed of as chemical waste. Do not dispose of it down the drain or in the regular trash.
- · Contaminated Materials:
 - Solid Waste: All contaminated solid waste, including gloves, weighing paper, and disposable lab coats, should be collected in a designated, labeled hazardous waste container.
 - Liquid Waste: Solutions containing Natamycin should be collected in a labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- Waste Pickup: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste containers.

Visual Workflow for Safe Handling of E235 (Natamycin)





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Caption: Workflow for the safe handling of **E235** (Natamycin) from preparation to disposal.

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